

Introduction: The Thiourea Moiety as a Privileged Scaffold

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Compound of Interest

Compound Name: 1-Benzyl-3-phenethyl-2-thiourea

CAS No.: 35653-54-4

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The thiourea scaffold, characterized by the structural formula $\text{SC}(\text{NH}_2)_2$, is an organosulfur compound that has garnered significant attention in medicinal chemistry.[1] Its structural similarity to urea, with the oxygen atom replaced by sulfur, gives rise to distinct chemical properties that are highly advantageous for drug design.[1] Thiourea and its derivatives are recognized for their broad chemical versatility and diverse biological activities, making them promising candidates for therapeutic applications.[2][3] The thiourea framework is a common feature in numerous bioactive compounds and approved drugs, demonstrating a wide spectrum of pharmacological properties, including antiviral, antimicrobial, anticancer, and anti-inflammatory effects.[4][5] The ability of the thiourea moiety to form stable non-covalent interactions, such as hydrogen bonds and interactions with metal ions, underpins its high biological activity.[2]

Physicochemical Properties and Synthetic Versatility

The thiourea scaffold possesses three reactive centers: a thionic group and two amino groups. These centers are capable of forming donor-acceptor bonds with metal cations and non-

covalent bonds with various functional groups of organic compounds.[2] This versatility allows for extensive structural modifications to optimize ligand binding to biological targets.[2]

General Synthesis of Thiourea Derivatives

The synthesis of thiourea derivatives is often straightforward and efficient. A common and versatile method involves the reaction of an amine with an isothiocyanate. This reaction is typically high-yielding and allows for the introduction of a wide variety of substituents on the nitrogen atoms.

Experimental Protocol: Synthesis of a Disubstituted Thiourea

- **Reaction Setup:** In a round-bottom flask, dissolve the primary or secondary amine (1.0 equivalent) in a suitable solvent such as acetonitrile or dichloromethane.
- **Addition of Isothiocyanate:** To the stirred solution, add the desired isothiocyanate (1.0 equivalent) dropwise at room temperature.
- **Reaction Monitoring:** The reaction is typically exothermic. Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is usually complete within a few hours.
- **Work-up and Purification:** Upon completion, the solvent is removed under reduced pressure. The resulting solid is then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to afford the pure thiourea derivative.

Other synthetic routes to thiourea derivatives include the reaction of amines with carbon disulfide.[6]

Diverse Pharmacological Activities of Thiourea Derivatives

The thiourea scaffold is a key component in compounds targeting a multitude of diseases. Its derivatives have demonstrated a remarkable range of biological activities.[3][7]

Anticancer Activity

Thiourea derivatives have shown significant promise as anticancer agents by targeting multiple pathways involved in carcinogenesis.[2][8] They have been found to inhibit various enzymes crucial for tumor growth and proliferation.[2][9]

- **Kinase Inhibition:** Many thiourea-containing compounds act as kinase inhibitors.[4] For instance, Sorafenib, a multi-targeted kinase inhibitor approved for the treatment of kidney and liver cancers, features a urea moiety, and its thiourea analogs have been explored for similar activities.[2]
- **Enzyme Inhibition:** Certain thiourea derivatives have been shown to inhibit other key enzymes in cancer progression, such as topoisomerase and carbonic anhydrase.[8][9]
- **Induction of Apoptosis:** Studies have shown that some thiourea derivatives can induce apoptosis in cancer cells.

Compound Class	Target Cancer Cell Line	IC50 Value (µM)	Reference
1,3-bis(4-(trifluoromethyl)phenyl)thiourea	A549 (Lung Cancer)	0.2	[2]
N,N'-diphenylthioureas	Various	Moderate Activity	[2]
1-aryl-3-(pyridin-2-yl)thiourea derivative	MCF-7 (Breast Cancer)	1.3	[2]
Bis-thiourea derivative	HCT116 (Colon Cancer)	3.2	[2]

Antiviral Activity

The thiourea scaffold is present in several potent antiviral agents.[10][11]

- **Anti-HIV Activity:** Thiourea derivatives have been identified as dual inhibitors of HIV-1 capsid (CA) and human cyclophilin A (CypA), both of which are critical for HIV-1 replication.[12] Some derivatives act as non-nucleoside reverse transcriptase inhibitors (NNRTIs).[13]

- **Anti-HCV Activity:** A series of thiourea derivatives have been synthesized and shown to have potent anti-HCV activity in cell-based assays.[\[10\]](#)
- **Anti-SARS-CoV-2 Activity:** Research has explored thiourea derivatives as potential inhibitors of SARS-CoV-2 by targeting the interaction between the spike protein's receptor-binding domain (RBD) and the ACE2 receptor.[\[14\]](#)

Antimicrobial and Antifungal Activities

Thiourea derivatives have demonstrated broad-spectrum activity against various bacterial and fungal pathogens.[\[3\]](#)[\[15\]](#) Their mechanism often involves the inhibition of essential microbial enzymes. For example, they are being explored as inhibitors of bacterial ureases.[\[16\]](#)

Antithyroid Activity

Thiourea and its derivatives, such as propylthiouracil and methimazole, are clinically used to treat hyperthyroidism.[\[17\]](#) They act by inhibiting the enzyme thyroid peroxidase (TPO), which is essential for the synthesis of thyroid hormones.[\[17\]](#)

Mechanism of Action: A Molecular Perspective

The diverse biological activities of thiourea derivatives stem from their ability to interact with a variety of biological targets. The thiourea moiety plays a crucial role in molecular recognition and binding.

Hydrogen Bonding

The two NH groups of the thiourea scaffold act as hydrogen bond donors, while the sulfur atom can act as a hydrogen bond acceptor. These hydrogen bonding capabilities are critical for binding to the active sites of enzymes and receptors.

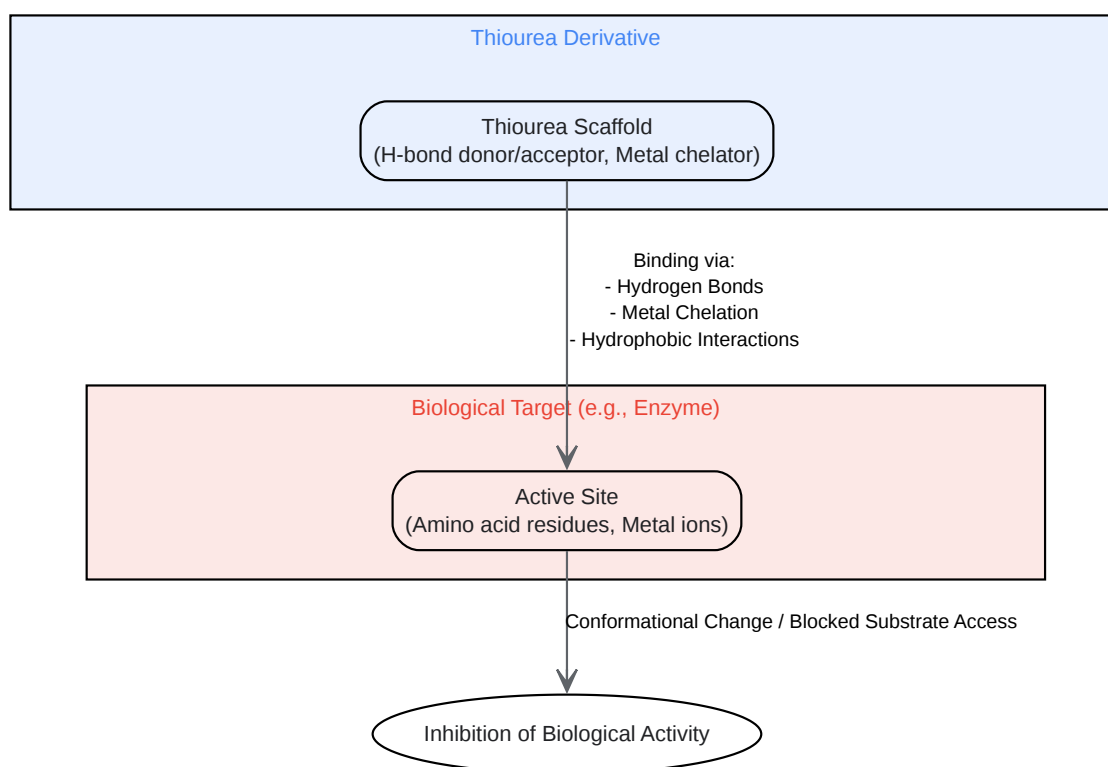
Metal Chelation

The sulfur atom of the thiourea group can coordinate with metal ions present in the active sites of metalloenzymes, leading to their inhibition.[\[1\]](#) This is a key mechanism for the inhibition of enzymes like urease, which contains nickel ions in its active site.[\[16\]](#)

Inhibition of Protein-Protein Interactions

Thiourea derivatives can disrupt critical protein-protein interactions. For example, in the context of HIV, they can interfere with the interaction between the HIV-1 capsid protein and the host protein cyclophilin A.[12]

Diagram: General Mechanism of Enzyme Inhibition by Thiourea Derivatives



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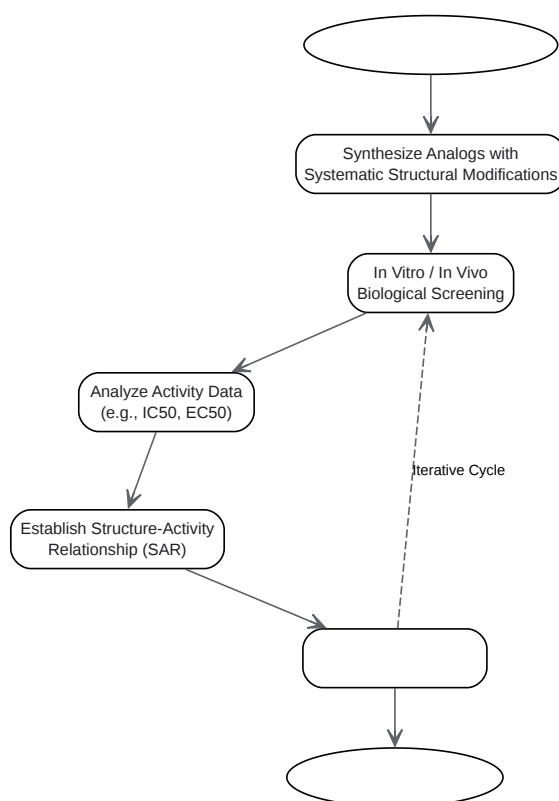
Caption: Binding of a thiourea derivative to an enzyme's active site.

Structure-Activity Relationship (SAR) Studies

Structure-activity relationship (SAR) studies are crucial for optimizing the potency and selectivity of thiourea-based drug candidates. By systematically modifying the substituents on the thiourea scaffold, researchers can elucidate the key structural features required for biological activity.[12]

For example, in the development of anti-HCV agents, SAR studies revealed that the length and position of an alkyl linker on a central phenyl ring significantly influenced the antiviral activity.^[10] Similarly, for anticancer bis-thiourea derivatives, the nature of the linker between the two thiourea moieties was found to be critical for their cytotoxicity.^[2]

Diagram: Structure-Activity Relationship Workflow



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Caption: Iterative process of SAR studies for lead optimization.

Case Studies: Thiourea-Based Drugs in Clinical Use

Several drugs containing the thiourea or a related cyclic thiourea moiety are in clinical use, highlighting the therapeutic success of this scaffold.

- Propylthiouracil (PTU): An antithyroid agent used in the management of Graves' disease.^[17]

- Methimazole: Another antithyroid drug that inhibits the production of thyroid hormones.[4]
- Thioacetazone: An antibacterial drug that has been used for the treatment of tuberculosis.[4][18]
- Isoxyl (Thiocarlide): An anti-tuberculosis drug that inhibits the synthesis of oleic acid in *Mycobacterium tuberculosis*. [19]

Future Perspectives and Conclusion

The thiourea scaffold continues to be a highly valuable and versatile platform in drug discovery. Its favorable physicochemical properties, synthetic accessibility, and ability to interact with a wide range of biological targets make it an attractive starting point for the development of new therapeutic agents.[2][4] Future research will likely focus on the design of more selective and potent thiourea derivatives, the exploration of novel therapeutic applications, and the development of innovative drug delivery systems to enhance their efficacy and safety profiles. [2] The continued investigation of thiourea-based compounds holds great promise for addressing unmet medical needs.

References

- Vertex AI Search. (2025). Pharmacology of Thiourea; Mechanism of action, Pharmacokinetics, Uses, Effects.
- PubMed. (2010). Structure-activity relationships (SAR) research of thiourea derivatives as dual inhibitors targeting both HIV-1 capsid and human cyclophilin A. [Link]
- MDPI. (2025). Binding Ability of Thiourea Derivatives to Biological Targets, Focused on Their Anticancer Activity. [Link]
- PubMed Central. (n.d.). Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis. [Link]
- MDPI. (2024). Biological Applications of Thiourea Derivatives: Detailed Review. [Link]
- MDPI. (n.d.). Urea and Thiourea Derivatives in Modern Drug Discovery and Medicinal Chemistry. [Link]

- PubMed Central. (n.d.). Design, Synthesis and Biological Activities of (Thio)Urea Benzothiazole Derivatives. [\[Link\]](#)
- Semantic Scholar. (2016). Thiourea Derivatives in Drug Design and Medicinal Chemistry: A Short Review. [\[Link\]](#)
- ACS Publications. (n.d.). Exploration of Thiourea-Based Scaffolds for the Construction of Bacterial Ureases Inhibitors. [\[Link\]](#)
- ResearchGate. (2021). Review on role of urea and thiourea derivatives of some heterocyclic Scaffold in drug design and medicinal chemistry. [\[Link\]](#)
- Semantic Scholar. (n.d.). Thiourea Derivatives in Drug Design and Medicinal Chemistry: A Short Review. [\[Link\]](#)
- PubMed. (2009). Design, synthesis, and anti-HCV activity of thiourea compounds. [\[Link\]](#)
- ResearchGate. (n.d.). Thiourea derivatives with pharmacological properties. [\[Link\]](#)
- Bentham Science. (n.d.). Design, Synthesis and Evaluation of Thiourea Derivatives as Antimicrobial and Antiviral Agents. [\[Link\]](#)
- PubMed. (2015). Recent Developments on Thiourea Based Anticancer Chemotherapeutics. [\[Link\]](#)
- NIH. (n.d.). In Vitro Screening and MD Simulations of Thiourea Derivatives against SARS-CoV-2 in Association with Multidrug Resistance ABCB1 Transporter. [\[Link\]](#)
- ResearchGate. (n.d.). Structure-Activity Relationships (SAR) Research of Thiourea Derivatives as Dual Inhibitors Targeting both HIV-1 Capsid and Human Cyclophilin A. [\[Link\]](#)
- Taylor & Francis Online. (n.d.). Unsymmetrical Thiourea Derivatives: Synthesis and Evaluation as Promising Antioxidant and Enzyme Inhibitors. [\[Link\]](#)
- Bentham Science. (n.d.). Design, Synthesis and Biological Evaluation of Novel Urea and Thiourea Bearing thieno[3,2-d]-pyrimidines as PI3 Kinase Inhibitors. [\[Link\]](#)

- Ingenta Connect. (n.d.). Recent Developments on Thiourea Based Anticancer Chemotherapeutics. [[Link](#)]
- ACS Publications. (n.d.). A Concise Synthesis of Substituted Thiourea Derivatives in Aqueous Medium. [[Link](#)]
- PubMed Central. (n.d.). Synthesis, Spectroscopic Properties and Antipathogenic Activity of New Thiourea Derivatives. [[Link](#)]
- PubMed. (2003). Unique mechanism of action of the thiourea drug isoxyl on Mycobacterium tuberculosis. [[Link](#)]
- PubMed. (2017). New thiourea and 1,3-thiazolidin-4-one derivatives effective on the HIV-1 virus. [[Link](#)]
- MDPI. (n.d.). Repositioning of Thiourea-Containing Drugs as Tyrosinase Inhibitors. [[Link](#)]

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. biointerfaceresearch.com [biointerfaceresearch.com]
- 3. mdpi.com [mdpi.com]
- 4. Recent advances in urea- and thiourea-containing compounds: focus on innovative approaches in medicinal chemistry and organic synthesis - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Recent developments on thiourea based anticancer chemotherapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Recent Developments on Thiourea Based Anticancer Chemotherapeutic...: Ingenta Connect [ingentaconnect.com]
- 10. Design, synthesis, and anti-HCV activity of thiourea compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Design, Synthesis and Evaluation of Thiourea Derivatives as Antimicrobial and Antiviral Agents | Bentham Science [eurekaselect.com]
- 12. Structure-activity relationships (SAR) research of thiourea derivatives as dual inhibitors targeting both HIV-1 capsid and human cyclophilin A - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. New thiourea and 1,3-thiazolidin-4-one derivatives effective on the HIV-1 virus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. In Vitro Screening and MD Simulations of Thiourea Derivatives against SARS-CoV-2 in Association with Multidrug Resistance ABCB1 Transporter - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Design, Synthesis and Biological Activities of (Thio)Urea Benzothiazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Exploration of Thiourea-Based Scaffolds for the Construction of Bacterial Ureases Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. youtube.com [youtube.com]
- 18. mdpi.com [mdpi.com]
- 19. Unique mechanism of action of the thiourea drug isoxyl on Mycobacterium tuberculosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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